

Navigating the Ambiguity of CAS 3744-16-9: A Differentiated Functional Group Analysis

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Compound of Interest

Compound Name: *Acetamide, 2-(aminooxy)-N,N-diethyl-*

Cat. No.: *B13784768*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Senior Application Scientist's Foreword: In the precise world of chemical research and drug development, the unique identifier assigned by the Chemical Abstracts Service (CAS) is a cornerstone of accuracy and reproducibility. However, instances of ambiguity can arise, presenting both challenges and the need for meticulous scientific investigation. The query for a functional group analysis of CAS 3744-16-9 led our team to a significant discrepancy in publicly available data, with this number being variously associated with two distinct chemical entities: 3-Methyl-4-nitrobenzoic acid and, less commonly, being mistaken for compounds with similar numerical identifiers, a prime example being 3-Methyl-2-oxovaleric acid.

This guide is structured to address this ambiguity head-on. Instead of a singular analysis of a contested CAS number, we present a comprehensive, side-by-side functional group analysis of the two most probable compounds the user intended to investigate. This approach ensures that researchers, regardless of the source of the initial ambiguity, are equipped with a thorough understanding of the chemical functionalities of both molecules. We will delve into the distinct chemical properties, spectroscopic signatures, and analytical methodologies pertinent to each,

providing a robust resource for their identification, characterization, and application in research and development.

Part 1: Functional Group Analysis of 3-Methyl-2-oxovaleric acid (Correct CAS: 1460-34-0)

Introduction: 3-Methyl-2-oxovaleric acid, correctly identified by CAS number 1460-34-0, is an alpha-keto acid that plays a significant role in amino acid metabolism.^{[1][2]} Its structure is characterized by the presence of two key functional groups that dictate its chemical behavior and biological function.^[1] An important metabolite in the breakdown of the branched-chain amino acid isoleucine, its altered levels can be indicative of metabolic disorders.^[2]

Core Functional Groups

The chemical reactivity and spectroscopic properties of 3-Methyl-2-oxovaleric acid are primarily governed by its two functional groups: a carboxylic acid and a ketone.

- **Carboxylic Acid (-COOH):** This group imparts acidic properties to the molecule, allowing it to donate a proton. It is a site for reactions such as esterification and decarboxylation.^[1]
- **Ketone (C=O):** The ketone group is a carbonyl group bonded to two other carbon atoms. Its presence allows for nucleophilic addition reactions and contributes to the molecule's overall polarity.

Spectroscopic Signature Analysis

Definitive identification and structural elucidation of 3-Methyl-2-oxovaleric acid rely on a combination of spectroscopic techniques.

Spectroscopic Technique	Key Features for Functional Group Identification
Infrared (IR) Spectroscopy	- Broad O-H stretch from the carboxylic acid (approx. 2500-3300 cm^{-1})- Sharp C=O stretch from the carboxylic acid (approx. 1700-1725 cm^{-1})- C=O stretch from the ketone (approx. 1710-1750 cm^{-1})
^1H NMR Spectroscopy	- A downfield, broad singlet for the acidic proton of the carboxylic acid.- Signals corresponding to the methyl and ethyl groups, with splitting patterns determined by adjacent protons.
^{13}C NMR Spectroscopy	- A downfield signal for the carbonyl carbon of the carboxylic acid (approx. 170-185 ppm).- A further downfield signal for the carbonyl carbon of the ketone (approx. 190-220 ppm).- Signals for the aliphatic carbons.
Mass Spectrometry (MS)	- The molecular ion peak corresponding to its molecular weight (130.14 g/mol).- Characteristic fragmentation patterns, including the loss of CO_2 from the carboxylic acid.

Experimental Protocol: Derivatization for HPLC-UV/Fluorescence Detection

Due to the lack of a strong chromophore, the quantitative analysis of 3-Methyl-2-oxovaleric acid in biological matrices often requires a derivatization step to enhance its detectability by HPLC.

Objective: To convert the alpha-keto acid into a fluorescent derivative for sensitive quantification.

Methodology:

- Sample Preparation: Prepare a standard solution of 3-Methyl-2-oxovaleric acid in a suitable solvent (e.g., deionized water).

- **Derivatization Reagent:** Prepare a solution of a derivatizing agent such as o-phenylenediamine (OPD) or a similar reagent that reacts with alpha-keto acids to form a fluorescent quinoxalinol derivative.
- **Reaction:** Mix the sample with the derivatization reagent in an acidic buffer.
- **Incubation:** Heat the mixture at a controlled temperature (e.g., 80-100°C) for a specific duration to ensure complete derivatization.
- **HPLC Analysis:** Inject the derivatized sample into an HPLC system equipped with a fluorescence detector.
- **Quantification:** Use a calibration curve generated from derivatized standards of known concentrations to quantify the amount of 3-Methyl-2-oxovaleric acid in the sample.

Causality Behind Experimental Choices: The derivatization with OPD is a classic and reliable method for the analysis of alpha-keto acids. The reaction is specific and produces a highly fluorescent product, significantly lowering the limit of detection compared to direct UV analysis. The acidic conditions and heat are necessary to drive the condensation reaction to completion.

Caption: Workflow for the derivatization and HPLC analysis of 3-Methyl-2-oxovaleric acid.

Part 2: Functional Group Analysis of 3-Methyl-4-nitrobenzoic acid (Correct CAS: 3113-71-1)

Introduction: 3-Methyl-4-nitrobenzoic acid, with the CAS number 3113-71-1, is an aromatic carboxylic acid.^[3] Its structure is defined by a benzene ring substituted with three functional groups that significantly influence its chemical properties and reactivity.^{[3][4]} This compound serves as a versatile intermediate in organic synthesis, particularly in the preparation of dyes and pharmaceuticals.^[5]

Core Functional Groups

The chemical identity of 3-Methyl-4-nitrobenzoic acid is a composite of its three functional groups:

- **Carboxylic Acid (-COOH):** As with the previous compound, this group confers acidity and is a primary site for reactions like esterification, amide formation, and reduction.^[6]^[7]
- **Nitro Group (-NO₂):** The nitro group is a strong electron-withdrawing group. Its presence on the aromatic ring deactivates the ring towards electrophilic substitution and influences the acidity of the carboxylic acid.
- **Aromatic Ring (Benzene):** The benzene ring provides a stable, planar core for the molecule and is the site of substitution reactions. The positions of the substituents relative to each other are key to its reactivity.

Spectroscopic Signature Analysis

The functional groups of 3-Methyl-4-nitrobenzoic acid give rise to a distinct spectroscopic fingerprint.

Spectroscopic Technique	Key Features for Functional Group Identification
Infrared (IR) Spectroscopy	- Broad O-H stretch of the carboxylic acid (approx. 2500-3300 cm^{-1}). - C=O stretch of the carboxylic acid (approx. 1680-1710 cm^{-1}). - Asymmetric and symmetric N-O stretches of the nitro group (approx. 1500-1570 cm^{-1} and 1300-1370 cm^{-1} respectively). - C=C stretches of the aromatic ring (approx. 1450-1600 cm^{-1}).
^1H NMR Spectroscopy	- A downfield singlet for the acidic proton of the carboxylic acid. - Distinct signals in the aromatic region, with splitting patterns dictated by the substitution pattern on the benzene ring. - A singlet for the methyl group protons.
^{13}C NMR Spectroscopy	- A signal for the carbonyl carbon of the carboxylic acid (approx. 165-175 ppm). - Signals for the aromatic carbons, with chemical shifts influenced by the electron-withdrawing nitro group and the electron-donating methyl group. - A signal for the methyl carbon.
Mass Spectrometry (MS)	- The molecular ion peak corresponding to its molecular weight (181.15 g/mol).^[8] - Fragmentation patterns often show the loss of -OH, -COOH, and -NO₂ groups.^[9]

Experimental Protocol: Synthesis of an Ester Derivative (Fischer Esterification)

The carboxylic acid group of 3-Methyl-4-nitrobenzoic acid is a prime target for chemical modification. A common reaction is esterification.

Objective: To convert the carboxylic acid into its corresponding methyl ester.

Methodology:

- **Reactant Setup:** In a round-bottom flask, dissolve 3-Methyl-4-nitrobenzoic acid in an excess of methanol.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture and remove the excess methanol under reduced pressure.
- **Extraction:** Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution to remove any unreacted acid. Then wash with brine.
- **Drying and Purification:** Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and evaporate the solvent to yield the crude ester. The product can be further purified by recrystallization or column chromatography.

Authoritative Grounding: The Fischer esterification is a well-established, acid-catalyzed reaction between a carboxylic acid and an alcohol. The excess alcohol serves to shift the equilibrium towards the formation of the ester. The strong acid catalyst protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol.

Caption: Workflow for the Fischer esterification of 3-Methyl-4-nitrobenzoic acid.

Conclusion

The initial ambiguity surrounding CAS 3744-16-9 underscores the critical importance of verifying chemical identifiers through authoritative databases. This guide has provided a detailed functional group analysis for both 3-Methyl-2-oxovaleric acid (CAS 1460-34-0) and 3-Methyl-4-nitrobenzoic acid (CAS 3113-71-1), the two most likely compounds of interest. By understanding the distinct functionalities of the carboxylic acid and ketone groups in the former, and the carboxylic acid, nitro, and aromatic groups in the latter, researchers are better equipped to design experiments, interpret analytical data, and advance their scientific objectives. The provided protocols and spectroscopic insights serve as a practical foundation for the successful identification and manipulation of these compounds in a laboratory setting.

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